

# Adipic Acid Monoethyl Ester: A Performance Evaluation in Polymer Films

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## Compound of Interest

Compound Name: Adipic acid monoethyl ester

Cat. No.: B1208492

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This guide provides a comprehensive comparison of **adipic acid monoethyl ester** (AAME) as a plasticizer in polymer films, primarily focusing on polyvinyl chloride (PVC). Its performance is evaluated against other common adipate plasticizers, namely di(2-ethylhexyl) adipate (DEHA) and dioctyl adipate (DOA), as well as the traditional phthalate plasticizer, dioctyl phthalate (DOP). This document is intended for researchers, scientists, and drug development professionals interested in the formulation and properties of polymer films.

Adipic acid-based plasticizers are gaining popularity as alternatives to phthalates due to a better safety and environmental profile.<sup>[1]</sup> They are known to enhance the flexibility, durability, and processability of polymers like PVC.<sup>[1][2]</sup> AAME, a monoester of adipic acid, is noted for its potential to improve low-temperature performance in plasticized materials.<sup>[3]</sup>

## Comparative Performance Data

The following tables summarize key performance indicators for AAME and its alternatives. It is important to note that direct, publicly available comparative studies for **adipic acid monoethyl ester** are limited. Therefore, data for other adipate esters are included to provide a broader context for the performance of this class of plasticizers.

Table 1: Mechanical Properties of Plasticized PVC Films

Plasticizer	Polymer Matrix	Concentration (phr)	Tensile Strength (MPa)	Elongation at Break (%)	Source
Unplasticized PVC	PVC	0	30.63	163.03	[4]
Adipic Acid (3%)	PVC	3	Max	Superior to PVC matrix	[5]
Butyl Phenoxyethyl Adipate	PVC	50	-	-	[6]
Dioctyl Phthalate (DOP)	PVC	50	-	-	[6]
Bio-based Isosorbide Di-epoxidized Oleate (IDEO)	PVC	-	19.2	318.1	[7]
Dioctyl Adipate (DOA)	PVC	-	-	-	[2]
Epoxidized 1,6-hexanediol oleate (EHD) / DOA (4:1)	PVC	-	-	757.6	[8]

Note: "phr" stands for parts per hundred parts of resin. Data for **Adipic Acid Monoethyl Ester** is not readily available in direct comparative studies. The data for adipic acid suggests a positive impact on mechanical properties.

Table 2: Thermal Properties of Plasticized PVC Films

Plasticizer	Polymer Matrix	Concentration (phr)	Glass Transition Temp. (Tg) (°C)	Onset Decomposition Temp. (Td) (°C)	Source
Unplasticized PVC	PVC	0	87.5	-	[9]
Butyl Phenoxyethyl Adipate	PVC	50	-45.7	321 (max decomposition rate)	[9]
Dioctyl Phthalate (DOP)	PVC	50	-37.0	285 (max decomposition rate)	[9]
Bio-based Isosorbide Di-epoxidized Oleate (IDEO)	PVC	-	-6.7	264.1	[7]
Epoxidized 1,6-hexanediol oleate (EHD)	PVC	-	-	11.4 °C higher than DOA at 25% mass loss	[8]

Table 3: Migration Resistance of Plasticizers from PVC Films

Plasticizer	Test Medium	Conditions	Migration/Weight Loss (%)	Source
Adipic Acid	Water & Phosphate Buffer (pH 1.679)	70 days at 37°C	< 0.5%	<a href="#">[10]</a>
Diethyl Phthalate (DOP)	n-hexane	2h at 50°C	15.7	<a href="#">[4]</a>
Hyperbranched Poly(butylene adipate) (HPBA)	Exudation Test	-	Lower than DOP	<a href="#">[11]</a>
Polymeric Plasticizers	n-hexane	-	Close to zero	<a href="#">[5]</a>

## Experimental Protocols

Detailed methodologies are crucial for the accurate evaluation and comparison of plasticizer performance.

## Mechanical Properties Testing

- Method: ASTM D882 - Standard Test Method for Tensile Properties of Thin Plastic Sheeting.
- Procedure:
  - Specimen Preparation: Plastic films are cut into standardized rectangular strips, typically 25 mm in width.
  - Testing Apparatus: A universal testing machine equipped with grips to hold the film specimen.
  - Test Execution: The specimen is mounted between the grips, one of which is stationary and the other moves at a constant speed. A uniaxial tensile force is applied until the specimen fails.

- Data Acquisition: The force and elongation are recorded throughout the test to generate a stress-strain curve. From this curve, tensile strength, elongation at break, and modulus of elasticity are determined.

## Thermal Stability Analysis

- Method: Thermogravimetric Analysis (TGA).
- Procedure:
  - Sample Preparation: A small, precisely weighed sample of the plasticized film is placed in a TGA furnace.
  - Heating Program: The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (typically nitrogen or air).
  - Data Acquisition: The weight of the sample is continuously monitored as a function of temperature. The resulting TGA curve shows the temperatures at which weight loss occurs, indicating the decomposition of the material. The onset of decomposition is a key indicator of thermal stability.

## Plasticizer Migration Testing

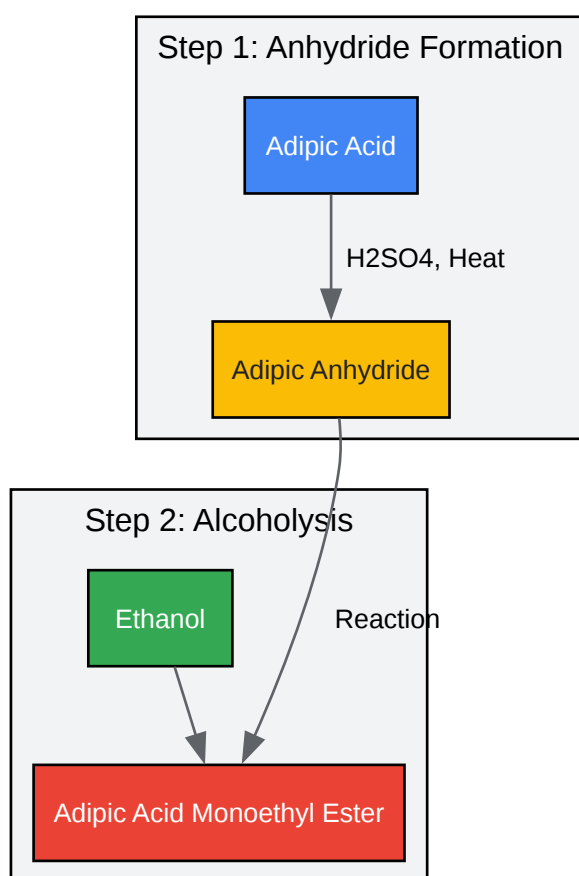
- Method: Solvent Extraction.
- Procedure:
  - Sample Preparation: A precisely weighed sample of the plasticized film with a known surface area is prepared.
  - Extraction: The film is immersed in a specific solvent (e.g., n-hexane, ethanol, or a food simulant) for a defined period and at a controlled temperature (e.g., 24 hours at 23°C).[\[12\]](#)
  - Analysis: The weight loss of the film after extraction is determined. This weight loss is attributed to the migration of the plasticizer from the film into the solvent. The amount of migrated plasticizer can also be quantified by analyzing the solvent using techniques like gas chromatography.

## Visualizations

### Synthesis of Adipic Acid Monoethyl Ester

The synthesis of **adipic acid monoethyl ester** can be achieved through the acid-catalyzed esterification of adipic acid with ethanol. A key intermediate in some processes is the formation of adipic anhydride, which then undergoes alcoholysis.[13]

Synthesis of Adipic Acid Monoethyl Ester



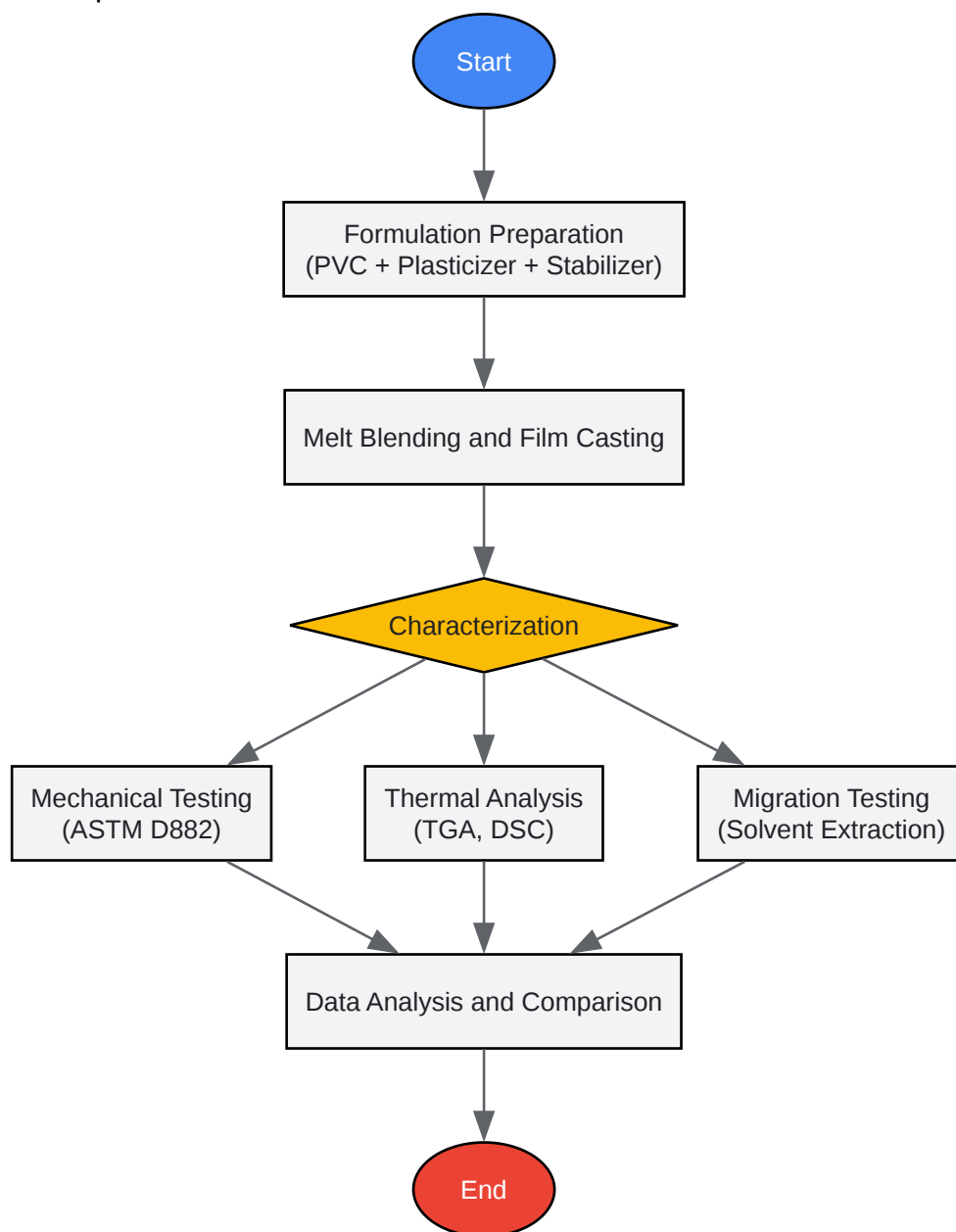
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Synthesis of **Adipic Acid Monoethyl Ester**

## Experimental Workflow for Plasticizer Evaluation

The evaluation of a new plasticizer involves a series of steps to characterize its performance in a polymer matrix.

#### Experimental Workflow for Plasticizer Performance Evaluation

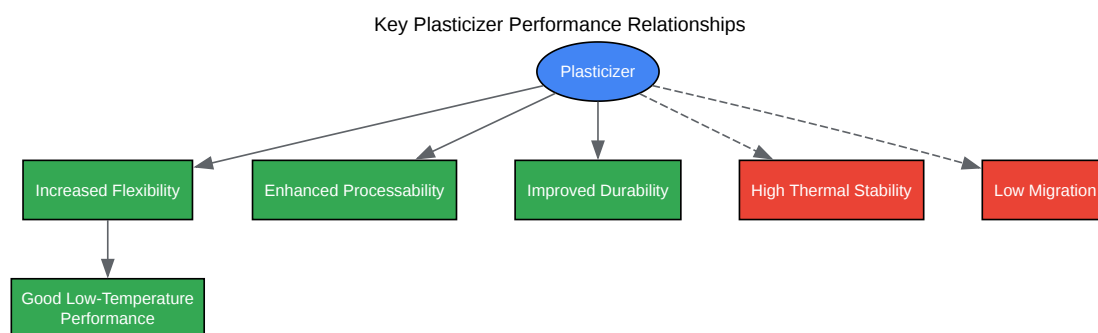


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## Workflow for Plasticizer Evaluation

## Logical Relationship of Plasticizer Properties

The key properties of a plasticizer are interconnected and determine its overall performance and suitability for a specific application.



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### Plasticizer Performance Relationships

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